

Safety data sheet (SDS) for N-phenylethanesulfonamide

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Compound of Interest

Compound Name: *N-phenylethanesulfonamide*

CAS No.: 2225-19-6

Cat. No.: B188326

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Risk Assessment & Technical Handling Guide: N-Phenylethanesulfonamide

Document Control:

- Target Compound: **N-Phenylethanesulfonamide** (Ethanesulfonanilide)[1]
- Structural Analog Reference: N-Phenylmethanesulfonamide (CAS: 1197-22-4)[2]
- Version: 1.0 (Research Use Only)

Part 1: Core Directive & Scope

Editorial Note: This guide deviates from the standard 16-section Safety Data Sheet (SDS) format. Instead, it is a Risk Assessment and Operational Protocol designed for research scientists.

Critical Data Integrity Warning: **N-phenylethanesulfonamide** is a specialized research intermediate. Comprehensive toxicological datasets (e.g., specific LD50 values) are limited compared to high-volume industrial chemicals. This guide utilizes predictive toxicology based

on its structural analog, N-Phenylmethanesulfonamide (CAS 1197-22-4), and the general pharmacophore of N-substituted sulfonamides. The "Precautionary Principle" applies: treat this compound as a hazardous irritant with potential sensitizing properties.

Part 2: Chemical Architecture & Properties

1.1 Molecular Identity

- IUPAC Name: **N-phenylethanesulfonamide**
- Synonyms: Ethanesulfonanilide; Ethanesulfonic acid anilide
- Molecular Formula: C₈H₁₁NO₂S
- Molecular Weight: 185.24 g/mol
- Structural Core: Sulfonamide moiety (-SO₂NH-) bridging an ethyl group and a phenyl ring.

1.2 Physicochemical Properties (Predicted vs. Analog)

- Physical State: Solid (Crystalline powder) or viscous oil depending on purity.
 - Note: The methyl analog (N-phenylmethanesulfonamide) melts at 93-97°C. The ethyl substitution increases lipophilicity and rotational freedom, potentially lowering the melting point slightly, but it likely remains a solid at room temperature.
- Solubility:
 - High: DMSO, Methanol, Ethyl Acetate, Dichloromethane.
 - Low/Insoluble: Water (Hydrophobic phenyl/ethyl groups dominate).
- Acidity (pKa): ~10.0 (Sulfonamide N-H proton). Weakly acidic; can be deprotonated by strong bases (NaOH, NaH).

Part 3: Hazard Identification & Toxicology (The "Why")

2.1 Primary Hazards (GHS Classification - Interpolated) Based on the validated profile of N-Phenylmethanesulfonamide [1], the following hazards are assigned:

Hazard Class	Category	Hazard Statement	Mechanism of Action
Skin Irritation	Cat 2	H315: Causes skin irritation.	Acidic N-H proton and lipophilic nature allow dermal penetration and local inflammation.
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.	Direct contact with mucous membranes causes immediate irritation.
STOT - SE	Cat 3	H335: May cause respiratory irritation.	Dust/aerosol inhalation irritates the upper respiratory tract.

2.2 The Sulfonamide Warning (Sensitization) While this specific compound is a research intermediate and not a clinical antibiotic, the sulfonamide moiety is a known structural alert for hypersensitivity.

- Risk: Potential for delayed contact dermatitis.
- Cross-Reactivity: Researchers with known "sulfa drug" allergies (e.g., to sulfamethoxazole) should exercise elevated caution, although the absence of the arylamine group (present in antibiotics) reduces the risk of severe SJS/TEN reactions.

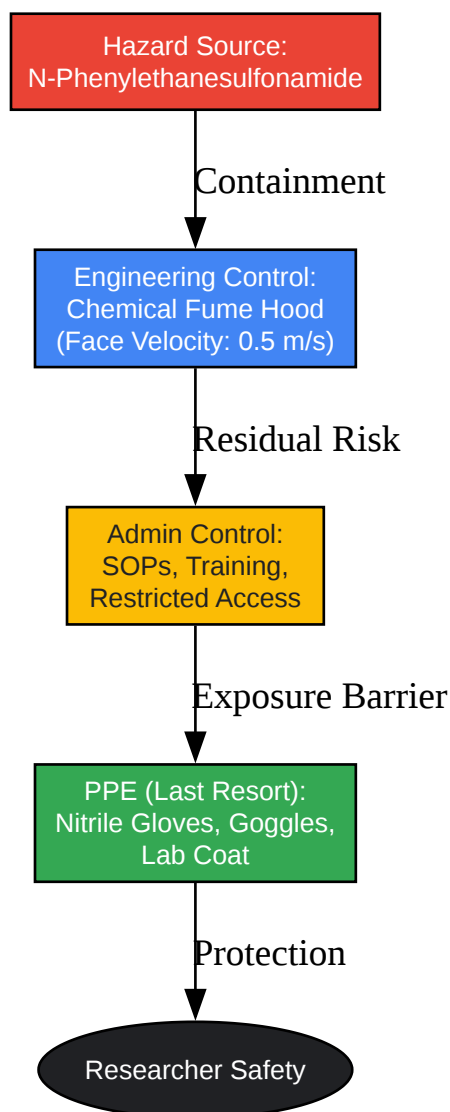
Part 4: Engineering Controls & PPE (The "How")

3.1 The Barrier Concept Protection relies on preventing the compound from entering the biological system via the three primary routes: Inhalation (Dust), Dermal (Absorption), and Ocular (Splash).

3.2 Personal Protective Equipment (PPE) Matrix

- Respiratory:
 - Standard: Handling < 1g does not require a respirator if used in a fume hood.
 - Spill/Dust: N95 or P100 respirator if outside containment.
- Dermal (Gloves):
 - Recommended: Nitrile Rubber (0.11 mm minimum thickness).
 - Avoid: Latex (poor resistance to organic solvents used to dissolve this compound).
 - Causality: Sulfonamides are soluble in organic solvents (DCM/DMSO). If the compound is in solution, the glove must resist the solvent carrier.
- Ocular:
 - Chemical splash goggles are mandatory. Safety glasses with side shields are insufficient for synthesis workups involving liquid extractions.

3.3 Visualization: Hierarchy of Controls



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Caption: The Hierarchy of Controls applied to **N-phenylethanesulfonamide** handling. Engineering controls (Fume Hood) are the primary defense.

Part 5: Synthesis & Handling Protocol

4.1 Standard Synthesis Workflow The synthesis typically involves reacting Ethanesulfonyl chloride with Aniline. This step is more hazardous than handling the final product due to the corrosivity of the sulfonyl chloride.

4.2 Protocol Steps

- Preparation: Dry glassware (oven-dried). Purge with Nitrogen/Argon.
- Reagent Addition: Dissolve Aniline (1.0 eq) and Pyridine (1.1 eq) in dry DCM.
- Critical Step: Add Ethanesulfonyl chloride (1.0 eq) dropwise at 0°C.
 - Why? The reaction is exothermic.[3] Rapid addition can cause solvent boiling and runaway pressure.
- Quench: Pour mixture into dilute HCl.
 - Why? Neutralizes excess pyridine and protonates the aniline, keeping it in the aqueous layer, while the sulfonamide product remains in the organic layer.
- Isolation: Wash organic layer with brine, dry over MgSO₄, and concentrate.

4.3 Visualization: Synthesis & Purification Logic



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Caption: Logical flow for the synthesis and isolation of **N-phenylethanesulfonamide**, highlighting the critical acidic quench step.

Part 6: Emergency Response & Stability

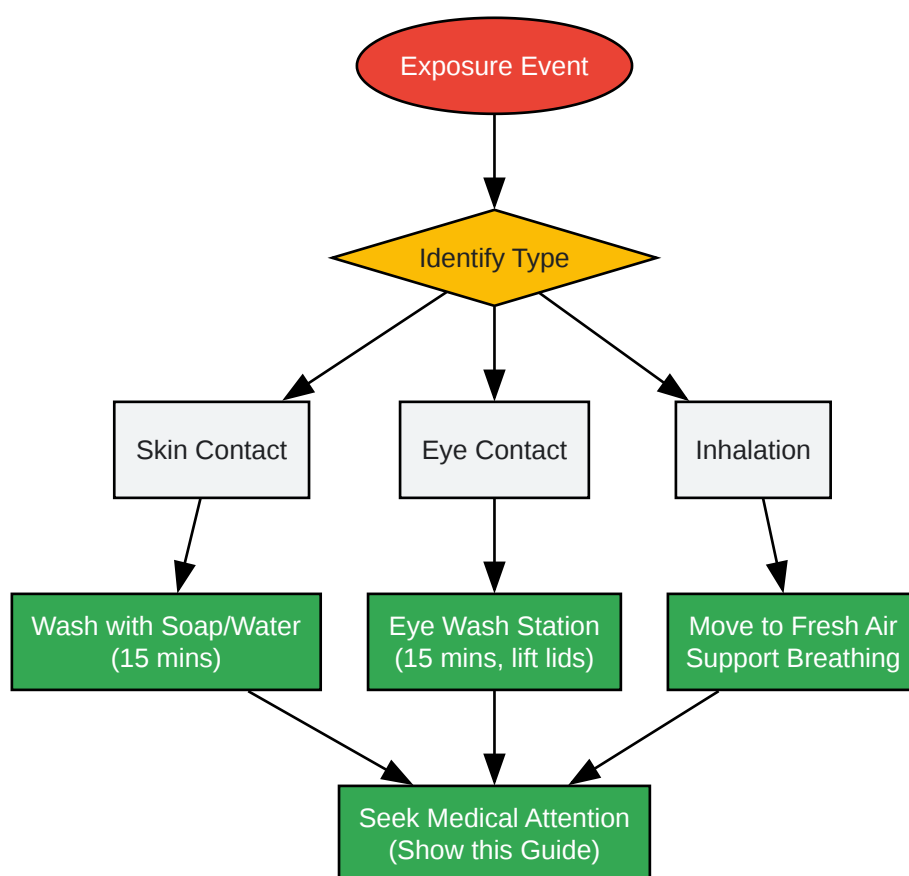
5.1 Stability Profile

- Reactivity: Stable under standard temperature and pressure.
- Incompatibilities: Strong oxidizing agents (risk of sulfur oxidation), Strong bases (deprotonation).
- Decomposition: Emits toxic fumes of Carbon oxides (CO_x), Nitrogen oxides (NO_x), and Sulfur oxides (SO_x) under fire conditions.

5.2 Accidental Release Measures (Spill Protocol)

- Evacuate: Clear the immediate area if dust is airborne.
- PPE Up: Wear Nitrile gloves, goggles, and lab coat.
- Contain: Cover spill with a damp paper towel (to prevent dust) or inert absorbent (vermiculite) if liquid.
- Clean: Wipe area with ethanol or acetone (compound is organic soluble).
- Disposal: Place waste in Non-Halogenated Organic Waste container (unless mixed with DCM, then Halogenated).

5.3 Visualization: Emergency Decision Tree



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Caption: Decision tree for immediate first aid response following exposure to **N-phenylethanesulfonamide**.

References

- ChemicalBook. (2024). Safety Data Sheet for N-Phenylmethanesulfonamide (CAS 1197-22-4).[2] Retrieved from
 - Context: Used as the primary structural analog for hazard classific
- PubChem. (2024).[4] Compound Summary: N-Phenylmethanesulfonamide.[2] National Library of Medicine. Retrieved from
 - Context: Verification of physicochemical properties and structural d
- Occupational Safety and Health Administration (OSHA). (2024). Laboratory Safety Guidance.[3] Retrieved from
 - Context: Standard for hierarchy of controls and PPE selection in organic synthesis.
- Fisher Scientific. (2024). Glove Selection Guide for Organic Solvents. Retrieved from
 - Context: Basis for recommending Nitrile gloves over L

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Sources

- [1. molcore.com](https://molcore.com) [molcore.com]
- [2. Methanesulfonamide, N-phenyl- | SIELC Technologies](https://sielc.com) [sielc.com]
- [3. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [4. 乙酰苯胺 United States Pharmacopeia \(USP\) Reference Standard | Sigma-Aldrich](https://sigmaaldrich.cn) [sigmaaldrich.cn]

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